

# ZK118182 Isopropyl Ester: A Technical Overview for Drug Development Professionals

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## Compound of Interest

Compound Name: ZK118182 Isopropyl ester

Cat. No.: B10768008

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ZK118182 Isopropyl ester**, a prostaglandin D2 (PGD2) analog, for researchers and professionals in the field of drug development. This document outlines its chemical properties, mechanism of action, and relevant experimental protocols.

## Core Compound Data

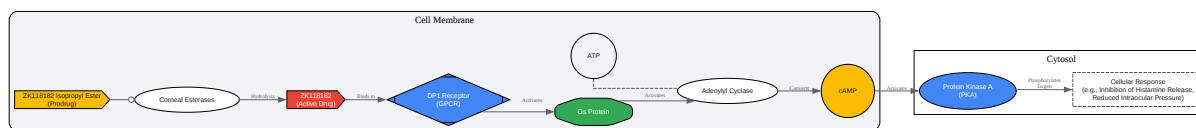
**ZK118182 Isopropyl ester** is the prodrug form of ZK118182, a potent and selective agonist for the Prostaglandin D2 (DP) receptor, specifically the DP1 subtype. The isopropyl ester formulation is designed to enhance its corneal absorption, making it particularly relevant for ophthalmological applications such as the reduction of intraocular pressure.

Property	Value	Source(s)
CAS Number	154927-31-8	[1][2][3][4][5][6]
Molecular Formula	C23H37ClO5	[1][4][5][6]
Molecular Weight	429.0 g/mol	[1][2][4][5]
Formal Name	[[[(2Z)-4-[(1R,2R,3R,5R)-5-chloro-2-[(1E,3S)-3-cyclohexyl-3-hydroxy-1-propenyl]-3-hydroxycyclopentyl]-2-butenyl]oxy]-acetic acid, 1-methylethyl ester	[1]

## Mechanism of Action: DP1 Receptor Agonism

ZK118182 acts as a selective agonist at the Prostaglandin D2 receptor 1 (DP1). The DP1 receptor is a G protein-coupled receptor (GPCR) that, upon activation, stimulates the Gs alpha subunit of its associated G protein. This initiates a signaling cascade involving adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels. The subsequent activation of Protein Kinase A (PKA) mediates various cellular responses. In the context of ocular physiology, this pathway is implicated in the regulation of intraocular pressure. In inflammatory cells like mast cells, activation of the DP1 receptor can lead to the inhibition of histamine release.

## Signaling Pathway



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Caption: **ZK118182 Isopropyl Ester** Signaling Pathway.

## Experimental Protocols

The following are representative methodologies for assessing the biological activity of DP1 receptor agonists like ZK118182.

### Measurement of Intraocular Pressure (IOP) in Animal Models

This protocol describes a general procedure for evaluating the effect of **ZK118182 Isopropyl ester** on intraocular pressure in a preclinical setting.

- **Animal Model:** Utilize appropriate animal models such as normotensive rabbits or monkeys.
- **Acclimatization:** Acclimate animals to the experimental procedures, including IOP measurements, to minimize stress-induced variations.
- **Baseline IOP Measurement:** Measure baseline IOP using a calibrated tonometer (e.g., Tono-Pen) prior to drug administration.
- **Drug Administration:** Topically administer a single drop of **ZK118182 Isopropyl ester** solution (e.g., 0.03 µg in a suitable vehicle) to one eye, with the contralateral eye receiving

the vehicle as a control.

- **Post-Treatment IOP Measurement:** Measure IOP in both eyes at regular intervals (e.g., 1, 2, 4, 6, and 24 hours) post-administration.
- **Data Analysis:** Calculate the change in IOP from baseline for both the treated and control eyes. Statistical analysis (e.g., t-test or ANOVA) is used to determine the significance of the IOP-lowering effect.

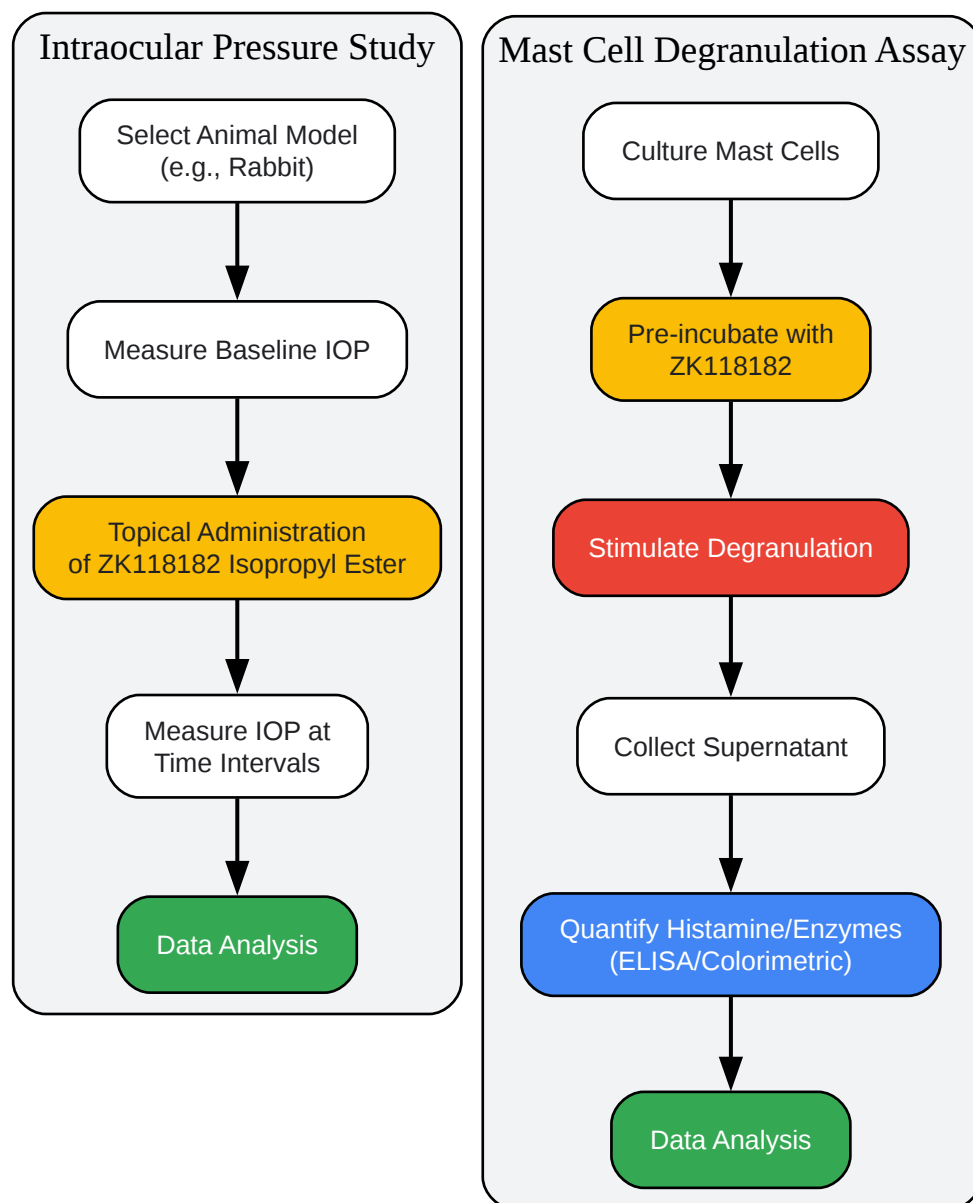
## Mast Cell Degranulation and Histamine Release Assay

This assay is designed to evaluate the inhibitory effect of ZK118182 on mast cell degranulation, a key event in allergic and inflammatory responses.

- **Cell Culture:** Culture a suitable mast cell line (e.g., RBL-2H3) or primary mast cells.
- **Sensitization (for IgE-mediated activation):** Sensitize the cells with anti-DNP IgE overnight.
- **Pre-incubation with Test Compound:** Wash the cells and pre-incubate with varying concentrations of ZK118182 for a specified period (e.g., 15-30 minutes) at 37°C.
- **Induction of Degranulation:** Stimulate the cells with a degranulating agent such as DNP-BSA (for IgE-sensitized cells) or a calcium ionophore (e.g., A23187). Include positive (stimulant alone) and negative (buffer alone) controls.
- **Supernatant Collection:** After incubation (e.g., 30-60 minutes), centrifuge the samples and collect the supernatant.
- **Quantification of Released Mediators:**
  - **Histamine:** Measure the histamine concentration in the supernatant using a commercial ELISA kit according to the manufacturer's instructions.
  - **$\beta$ -hexosaminidase:** Measure the activity of the released granule-associated enzyme  $\beta$ -hexosaminidase using a colorimetric substrate.
- **Data Analysis:** Express the release of mediators as a percentage of the total cellular content (determined by lysing a parallel set of cells) and calculate the dose-dependent inhibition by

ZK118182.

## Experimental Workflow Diagram

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Caption: General Experimental Workflows.

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## References

- 1. Characterization of prostanoid receptors mediating inhibition of histamine release from anti-IgE-activated rat peritoneal mast cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Characterization of prostanoid receptors mediating inhibition of histamine release from anti-IgE-activated rat peritoneal mast cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Effect of intravenous fenoldopam on intraocular pressure in ocular hypertension - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Prostaglandin D2 receptor - Wikipedia [en.wikipedia.org]
- 5. Effects of selective dopamine-1 receptor activation on intraocular pressure in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Prostaglandin DP1 receptor - Wikipedia [en.wikipedia.org]
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